

# An In-depth Technical Guide to Lead(II) Cyanide

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## Compound of Interest

Compound Name: *Lead cyanide*

CAS No.: *592-05-2*

Cat. No.: *B1594613*

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## Introduction

Lead(II) cyanide ( $\text{Pb}(\text{CN})_2$ ) is an inorganic compound of significant interest due to its high toxicity and unique chemical properties. This guide provides a comprehensive overview of its chemical and physical characteristics, toxicological profile, and essential handling protocols. The information herein is intended to support research and development activities where the understanding of such a compound is critical.

## Chemical and Physical Properties

Lead(II) cyanide is a white to pale yellow crystalline powder.<sup>[1]</sup> It is sparingly soluble in water, a factor that influences its environmental fate and bioavailability.<sup>[1]</sup> The compound does not have a defined melting or boiling point as it decomposes upon heating.

## Identification and General Properties

Property	Value	Source
CAS Number	592-05-2	[1][2]
Chemical Formula	Pb(CN) <sub>2</sub>	[1]
Molecular Weight	259.23 g/mol	[1]
Appearance	White to pale yellow crystalline powder	[1]

## Physical Properties

Property	Value	Source
Melting Point	Decomposes	N/A
Boiling Point	Decomposes	N/A
Solubility in Water	Slightly soluble	[1]
Density	Data not available	N/A

## Toxicological Profile

The toxicity of lead(II) cyanide is a composite of the individual toxicities of the lead(II) ion (Pb<sup>2+</sup>) and the cyanide anion (CN<sup>-</sup>). Both are potent toxins with distinct mechanisms of action.

### Mechanism of Action: Lead

The lead cation primarily targets the hematopoietic system by inhibiting key enzymes involved in heme synthesis. Specifically, it inactivates delta-aminolevulinic acid dehydratase (ALAD) and ferrochelatase. This disruption leads to an accumulation of heme precursors and can result in anemia.

### Mechanism of Action: Cyanide

The cyanide anion is a potent inhibitor of cellular respiration. It binds to the ferric (Fe<sup>3+</sup>) ion in cytochrome c oxidase (Complex IV) of the mitochondrial electron transport chain. This binding prevents the utilization of oxygen, leading to a rapid cessation of aerobic metabolism and cellular hypoxia.

## Toxicological Data

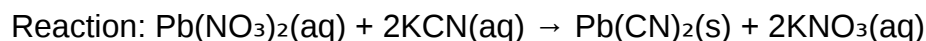
Specific LD50 data for lead(II) cyanide is not readily available. However, the high toxicity can be inferred from the data for other inorganic cyanide salts.

Compound	Route	Species	LD50	Source
Sodium Cyanide	Oral	Rat	6.44 mg/kg	N/A
Potassium Cyanide	Oral	Rat	5 mg/kg	N/A

## Experimental Protocols

### Synthesis of Lead(II) Cyanide

A specific, detailed experimental protocol for the synthesis of lead(II) cyanide is not readily available in standard chemical literature, likely due to its high toxicity and limited contemporary applications. However, it can be prepared by a precipitation reaction between a soluble lead(II) salt and a soluble cyanide salt. The following is a generalized procedure:



Materials:

- Lead(II) nitrate ( $\text{Pb(NO}_3)_2$ )
- Potassium cyanide (KCN)
- Deionized water
- Appropriate reaction vessel and filtration apparatus

Procedure:

- Prepare a dilute aqueous solution of lead(II) nitrate.
- Prepare a stoichiometric equivalent aqueous solution of potassium cyanide.

- Slowly add the potassium cyanide solution to the lead(II) nitrate solution with constant stirring. A white precipitate of lead(II) cyanide will form.
- Allow the reaction to proceed to completion.
- Isolate the precipitate by filtration.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the product under vacuum at a low temperature.

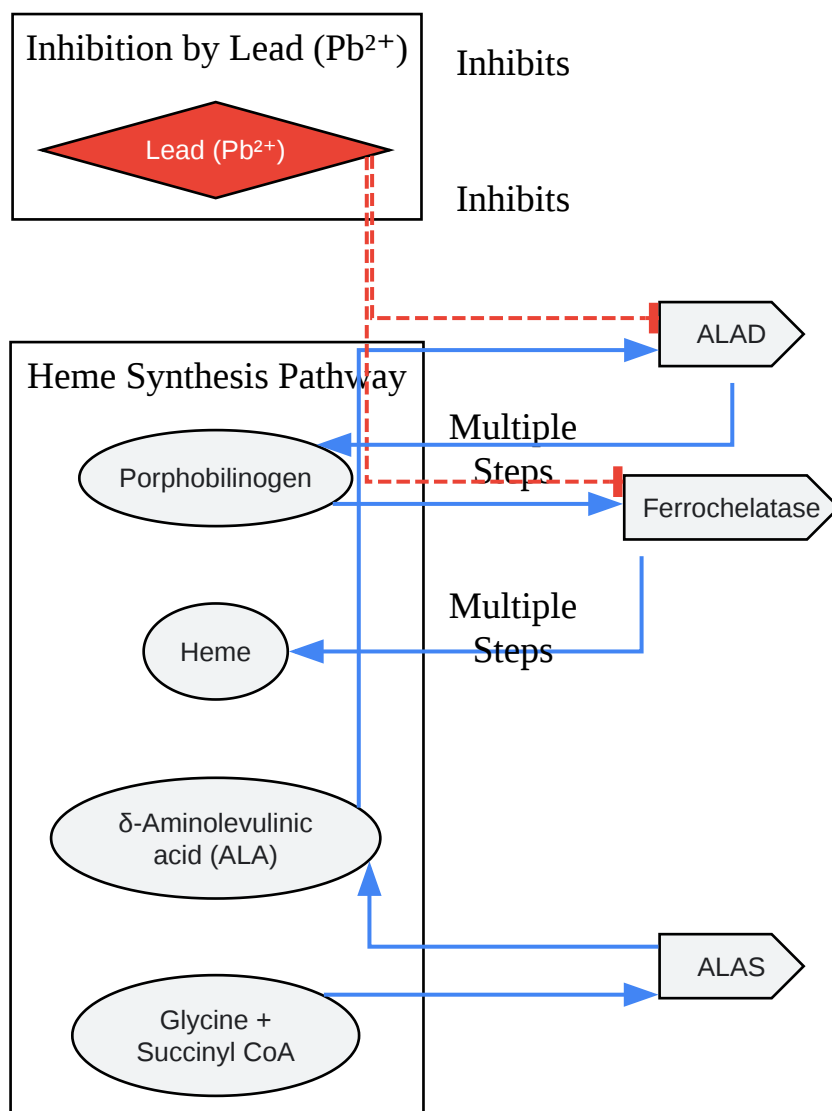
**EXTREME CAUTION:** This procedure must be carried out in a well-ventilated fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and chemical safety goggles. All cyanide-containing waste must be disposed of according to institutional and regulatory guidelines.

## Safe Handling and Disposal

Due to the high toxicity of lead(II) cyanide, strict safety protocols must be followed.

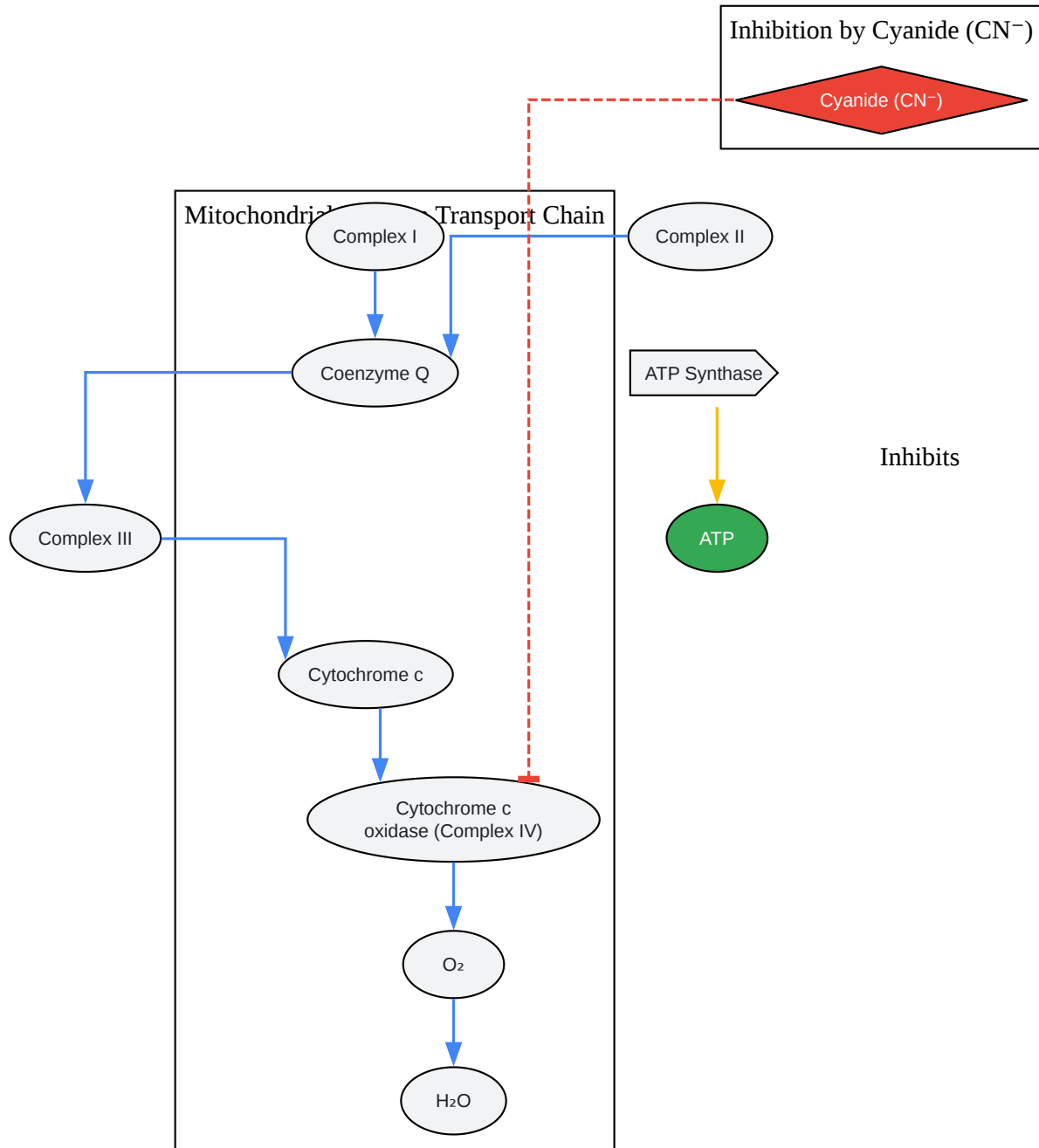
- **Engineering Controls:** All work with lead(II) cyanide must be conducted in a certified chemical fume hood to prevent inhalation of any dust or hydrogen cyanide gas that may be evolved.
- **Personal Protective Equipment (PPE):** Wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and chemical safety goggles at all times.
- **Spill Cleanup:** In case of a small spill, carefully cordon off the area. Wear appropriate PPE and use an absorbent material to collect the solid. The contaminated material should be placed in a sealed container for hazardous waste disposal. Do not use acids for cleanup as this will generate highly toxic hydrogen cyanide gas.
- **Waste Disposal:** All lead(II) cyanide waste, including contaminated materials, must be collected in clearly labeled, sealed containers. Dispose of the waste through a certified hazardous waste management service in accordance with local, state, and federal regulations.

## Visualizations

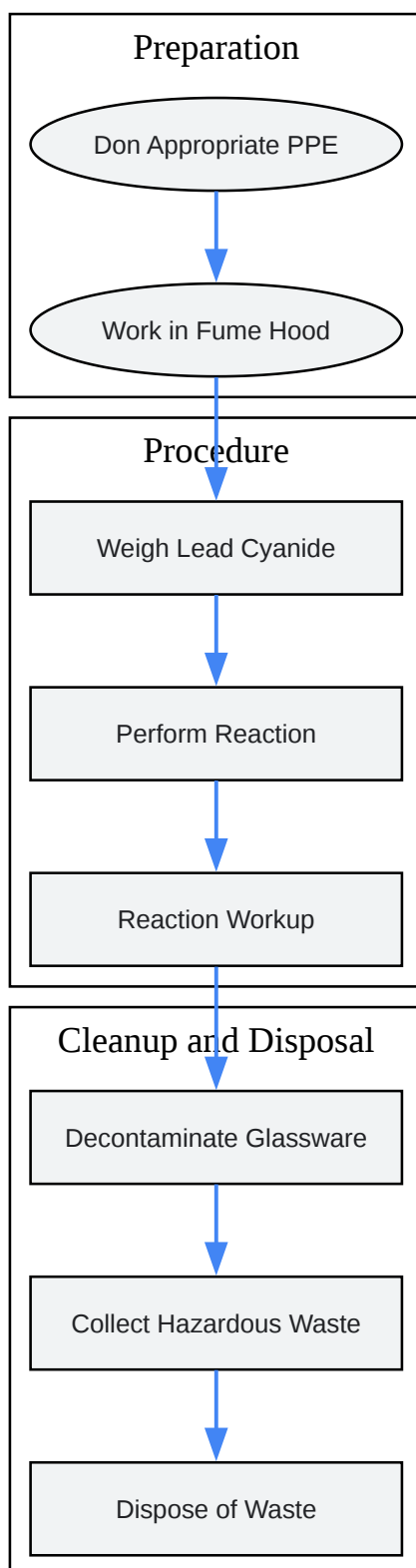


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Caption: Mechanism of Lead Toxicity: Inhibition of Heme Synthesis.



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## References

- [1. Gmelins Handbuch der anorganischen Chemie – Wikipedia \[de.wikipedia.org\]](#)
- [2. umsl.edu \[umsl.edu\]](#)
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